

GPR84: A Key Modulator of Immune Cell Activation

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Abstract

G protein-coupled receptor 84 (GPR84) is an emerging therapeutic target with significant implications in a variety of inflammatory and immune-mediated diseases. Primarily expressed on the surface of immune cells, including macrophages, neutrophils, and microglia, GPR84 acts as a sensor for medium-chain fatty acids, triggering a cascade of intracellular events that modulate the innate immune response. This technical guide provides a comprehensive overview of the function of GPR84 in immune cell activation, detailing its signaling pathways, impact on cellular functions, and the experimental methodologies used to elucidate its role. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working to understand and therapeutically target GPR84.

Introduction

GPR84, a G α i-coupled G protein-coupled receptor (GPCR), has garnered considerable attention for its pro-inflammatory functions. Its expression is significantly upregulated in immune cells in response to inflammatory stimuli, suggesting a pivotal role in amplifying

inflammatory responses. Activation of GPR84 by its endogenous ligands, primarily medium-chain fatty acids (MCFAs) with carbon chain lengths of 9-14, or synthetic agonists, initiates a signaling cascade that influences a range of cellular activities, including cytokine and chemokine production, phagocytosis, and chemotaxis. This guide will delve into the molecular mechanisms underlying GPR84-mediated immune cell activation, present quantitative data on its functional effects, and provide detailed protocols for key experimental assays.

GPR84 Expression and Regulation in Immune Cells

GPR84 expression is predominantly found in hematopoietic tissues, with high levels in bone marrow, spleen, and lung. Within the immune system, it is highly expressed in myeloid-derived cells such as monocytes, macrophages, neutrophils, and microglia.

Upregulation by Pro-inflammatory Stimuli:

The expression of GPR84 is dynamically regulated, with a marked increase under pro-inflammatory conditions. In macrophages and microglia, exposure to lipopolysaccharide (LPS), a component of the outer membrane of Gram-negative bacteria, and pro-inflammatory cytokines like tumor necrosis factor (TNF) and interleukin-1 (IL-1), leads to a significant and sustained upregulation of GPR84 mRNA. This upregulation suggests a feed-forward mechanism where an initial inflammatory insult enhances the cell's sensitivity to GPR84 ligands, thereby amplifying the subsequent inflammatory response.

GPR84 Signaling Pathways in Immune Cell Activation

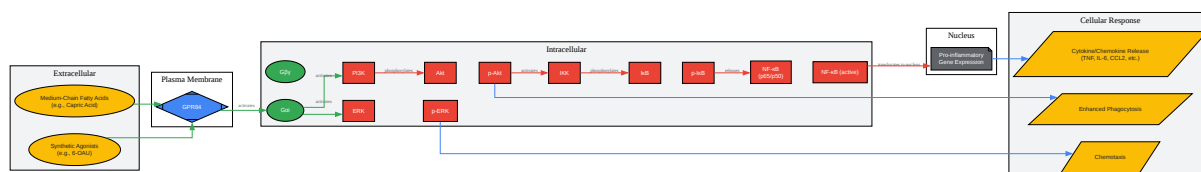
Upon ligand binding, GPR84 couples to pertussis toxin-sensitive G*α*i/o proteins, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cyclic AMP (cAMP) levels. This initial event triggers several downstream signaling cascades that are crucial for its pro-inflammatory effects.

Key Signaling Cascades:

- **PI3K/Akt Pathway:** Activation of GPR84 leads to the phosphorylation and activation of Akt (also known as protein kinase B). The PI3K/Akt pathway is a central regulator of cell survival,

proliferation, and metabolism, and its activation in immune cells can contribute to their inflammatory functions.

- **MAPK/ERK Pathway:** The extracellular signal-regulated kinase (ERK) pathway, a component of the mitogen-activated protein kinase (MAPK) cascade, is also activated downstream of GPR84. Phosphorylation of ERK1/2 is a key event in the transmission of extracellular signals to the nucleus, leading to changes in gene expression.
- **NF- κ B Pathway:** The nuclear factor-kappa B (NF- κ B) pathway is a critical regulator of inflammatory gene expression. GPR84 activation promotes the nuclear translocation of the p65 subunit of NF- κ B, indicating the activation of this pathway.



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Caption: GPR84 signaling pathway in immune cells.

Functional Consequences of GPR84 Activation in Immune Cells

The activation of GPR84 on different immune cell types translates into distinct, yet often synergistic, pro-inflammatory responses.

Macrophages

In macrophages, GPR84 activation serves as a potent enhancer of the inflammatory response, particularly in cells already primed by inflammatory stimuli like LPS.

- **Enhanced Cytokine and Chemokine Secretion:** GPR84 agonism significantly boosts the expression and secretion of pro-inflammatory cytokines such as TNF α , IL-6, and IL-12B, as well as chemokines including CCL2, CCL5, and CXCL1. This augmented mediator release contributes to the recruitment and activation of other immune cells to the site of inflammation.
- **Increased Phagocytosis:** GPR84 activation enhances the phagocytic capacity of macrophages, a critical process for clearing pathogens and cellular debris. This effect is linked to the upregulation of Fc γ receptors and is dependent on the GPR84-mediated signaling cascade.

Neutrophils

Neutrophils are among the first responders to infection and inflammation, and GPR84 plays a key role in their function.

- **Chemotaxis:** GPR84 activation induces neutrophil chemotaxis, guiding these cells toward the source of inflammation.
- **Reactive Oxygen Species (ROS) Production:** In primed neutrophils, GPR84 agonism can trigger the production of ROS, which are essential for killing pathogens but can also contribute to tissue damage if not properly regulated.
- **Degranulation:** GPR84 activation can lead to the release of granular contents from neutrophils, further contributing to the inflammatory milieu.

Microglia

As the resident immune cells of the central nervous system (CNS), microglia expressing GPR84 are implicated in neuroinflammatory processes.

- **Activation and Morphological Changes:** GPR84 expression is strongly induced in microglia during neuroinflammatory conditions such as endotoxemia and experimental autoimmune encephalomyelitis (EAE). GPR84 agonists can induce membrane ruffling and changes in microglial motility.
- **Regulation of Neuroinflammation:** GPR84's role in neuroinflammation is complex. While its expression is associated with microglial activation, the direct impact on pro-inflammatory cytokine release from microglia is less clear and may be context-dependent.

Quantitative Data on GPR84 Function

The following tables summarize quantitative data from key studies, illustrating the impact of GPR84 activation on immune cell functions.

Table 1: Effect of GPR84 Agonist (6-OAU) on Cytokine and Chemokine mRNA Expression in LPS-Primed Mouse Bone Marrow-Derived Macrophages (BMDMs)

Gene	Fold Change (6-OAU vs. Vehicle) at 60 min
Tnfa	~2.5
Il-6	~3.0
Ccl2	~2.0

Data adapted from Recio et al., 2018. Values are approximate and represent the peak fold change observed.

Table 2: Effect of GPR84 Agonist (6-OAU) on Cytokine and Chemokine Protein Secretion from LPS-Primed Mouse BMDMs

Protein	Concentration (pg/mL) - Vehicle	Concentration (pg/mL) - 6-OAU (240 min)
TNF α	~2000	~4000
IL-6	~1500	~3000
CCL2	~1000	~2000

Data adapted from Recio et al., 2018. Values are approximate.

Table 3: Effect of GPR84 Activation on Neutrophil Chemotaxis

Treatment	Chemotactic Index
Vehicle	1.0
6-OAU (10 μ M)	~2.5

Data adapted from Suzuki et al., 2013. The chemotactic index is a relative measure of cell migration.

Experimental Protocols

This section provides detailed methodologies for key experiments used to study GPR84 function.

Macrophage Culture and Polarization

Objective: To generate and polarize bone marrow-derived macrophages (BMDMs) for subsequent GPR84 functional assays.

Protocol:

- Isolate bone marrow cells from the femurs and tibias of mice.
- Culture the cells for 7 days in DMEM supplemented with 10% fetal bovine serum (FBS), 1% penicillin/streptomycin, and 20% L929-conditioned medium (as a source of M-CSF).

- To polarize the BMDMs, replace the medium with fresh medium containing either 100 ng/mL LPS and 20 ng/mL IFN- γ for M1 (pro-inflammatory) polarization or 20 ng/mL IL-4 for M2 (alternatively activated) polarization.
- Incubate for 24 hours before proceeding with functional assays.

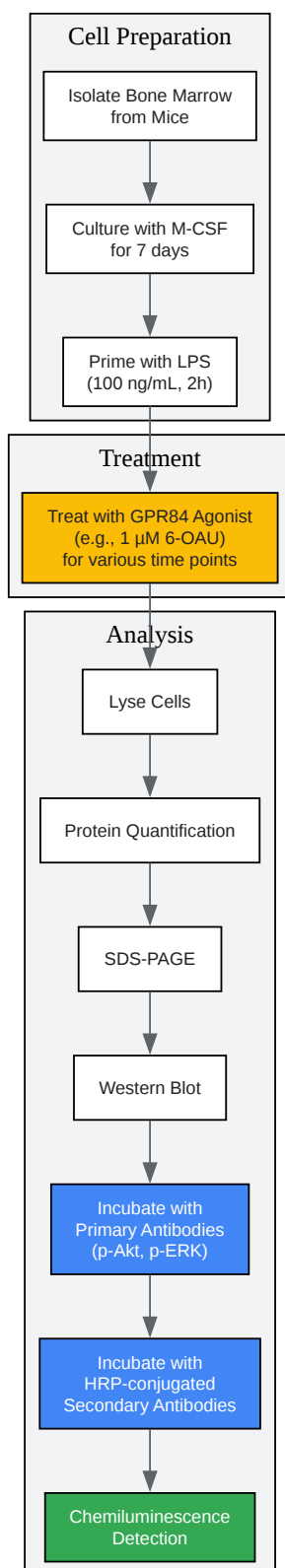
Western Blotting for GPR84 Signaling Pathway Activation

Objective: To detect the phosphorylation of Akt and ERK as a measure of GPR84 signaling activation.

Protocol:

- Seed LPS-primed BMDMs in 6-well plates.
- Starve the cells in serum-free medium for 4 hours.
- Treat the cells with a GPR84 agonist (e.g., 1 μ M 6-OAU) for various time points (e.g., 0, 5, 15, 30, 60 minutes).
- Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.
- Separate 20-30 μ g of protein per lane on a 10% SDS-PAGE gel.
- Transfer the proteins to a PVDF membrane.
- Block the membrane with 5% non-fat dry milk in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.
- Incubate the membrane overnight at 4°C with primary antibodies against phospho-Akt (Ser473) and phospho-ERK1/2 (Thr202/Tyr204), diluted in 5% BSA in TBST.
- Wash the membrane three times with TBST.
- Incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.

- Wash the membrane three times with TBST.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate.
- Strip the membrane and re-probe for total Akt, total ERK, and a loading control (e.g., β -actin).



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Caption: Experimental workflow for analyzing GPR84 signaling.

Macrophage Phagocytosis Assay

Objective: To quantify the effect of GPR84 activation on the phagocytic capacity of macrophages.

Protocol:

- Culture BMDMs in a 96-well plate.
- Prime the cells with 100 ng/mL LPS for 2 hours.
- Pre-treat the cells with a GPR84 agonist (e.g., 1 μ M 6-OAU) or vehicle for 30 minutes.
- Add pHrodo™ E. coli BioParticles™ (a pH-sensitive fluorescent dye-labeled bacterial particle) to the wells.
- Incubate for 2 hours at 37°C.
- Measure the fluorescence intensity using a plate reader. An increase in fluorescence indicates phagocytosis, as the pHrodo dye fluoresces brightly in the acidic environment of the phagosome.
- Normalize the fluorescence readings to a no-cell control.

Neutrophil Chemotaxis Assay

Objective: To assess the chemotactic response of neutrophils to GPR84 agonists.

Protocol:

- Isolate neutrophils from human peripheral blood or mouse bone marrow.
- Resuspend the neutrophils in a suitable assay buffer.
- Use a multi-well chemotaxis chamber (e.g., a Boyden chamber) with a porous membrane (e.g., 3-5 μ m pore size).
- Add the GPR84 agonist (e.g., 10 μ M 6-OAU) or a chemoattractant control (e.g., fMLP) to the lower wells of the chamber.

- Add the neutrophil suspension to the upper wells.
- Incubate the chamber at 37°C for 1-2 hours.
- Remove the membrane, fix, and stain the cells that have migrated to the lower side of the membrane.
- Count the migrated cells in several high-power fields under a microscope.
- Calculate the chemotactic index by dividing the number of cells that migrated in response to the agonist by the number of cells that migrated in response to the vehicle control.

The Role of GPR84 in Disease and as a Therapeutic Target

The pro-inflammatory functions of GPR84 have implicated it in the pathophysiology of a range of diseases, making it an attractive target for therapeutic intervention.

- **Inflammatory Diseases:** Given its role in amplifying inflammation, GPR84 antagonists are being investigated for the treatment of inflammatory conditions such as inflammatory bowel disease (IBD), rheumatoid arthritis, and acute lung injury.
- **Neuroinflammatory Disorders:** The upregulation of GPR84 in microglia in conditions like multiple sclerosis and Alzheimer's disease suggests that targeting GPR84 could be a strategy to modulate neuroinflammation.
- **Metabolic Diseases:** GPR84 is also expressed in adipocytes and is implicated in metabolic inflammation associated with obesity and type 2 diabetes.
- **Cancer:** Emerging evidence suggests a role for GPR84 in the tumor microenvironment, where it may influence the function of tumor-associated macrophages.

The development of potent and selective GPR84 agonists and antagonists is an active area of research. These pharmacological tools are not only crucial for further dissecting the biological functions of the receptor but also hold promise as future therapeutics.

Conclusion

GPR84 is a key immune-metabolic receptor that plays a significant role in the activation of macrophages, neutrophils, and microglia. Its ability to amplify inflammatory responses through the activation of well-defined signaling pathways highlights its importance in the innate immune system. The quantitative data and detailed experimental protocols provided in this guide offer a solid foundation for researchers and drug development professionals to further explore the biology of GPR84 and to develop novel therapeutic strategies targeting this important receptor. Continued research into the nuances of GPR84 signaling and its role in various disease contexts will undoubtedly pave the way for innovative treatments for a host of inflammatory and immune-mediated disorders.

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